

Tideglusib dosing frequency optimization in animal studies

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Tideglusib

CAS No.: 865854-05-3

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Tideglusib Dosing in Animal Studies

The table below summarizes specific **Tideglusib** dosing regimens and their outcomes from recent preclinical studies.

Animal Model / Study Focus	Reported Dose	Dosing Frequency	Route of Administration	Vehicle / Formulation	Key Findings / Context
Mouse Model of AUD [1]	100 mg/kg	Once daily (for 6-9 weeks)	Oral gavage	Corn oil	Decreased ethanol consumption in a binge-like drinking model.
Mouse Model of AUD [1]	200 mg/kg	Once daily	Oral gavage	26% PEG-400 + 15% Cremophor EL in water	Initial dose used; formulation later changed to corn oil.

Animal Model / Study Focus	Reported Dose	Dosing Frequency	Route of Administration	Vehicle / Formulation	Key Findings / Context
MPTP-induced Parkinson's Model [2]	200 mg/kg	Once daily (for 3 days pre- and 7 days post-MPTP)	Oral gavage	26% PEG400 + 15% Chremophor EL	Showed significant neuroprotective effects.
Dose-Response Study (Parkinson's) [2]	50, 200, 500 mg/kg	Once daily	Oral gavage	26% PEG400 + 15% Chremophor EL	Established a range of effective doses.

Protocol for Administration

Here is a detailed methodology for preparing and administering **Tideglusib** based on the protocols found in the search results.

- **Formulation Preparation** [1] [3] [2]:

- The most commonly used vehicle is a mixture of **26% PEG-400 and 15% Cremophor EL** in water.
- **Tideglusib** powder is suspended in the vehicle at the required concentration (e.g., 20 mg/mL for a 200 mg/kg dose in mice).
- The suspension is prepared by vortexing followed by bath sonication at 40°C for 60 minutes to ensure a uniform mixture [1].
- An alternative vehicle used for easier suspension is **corn oil**, which was noted to be well-tolerated [1].

- **Administration Procedure** [1] [3]:

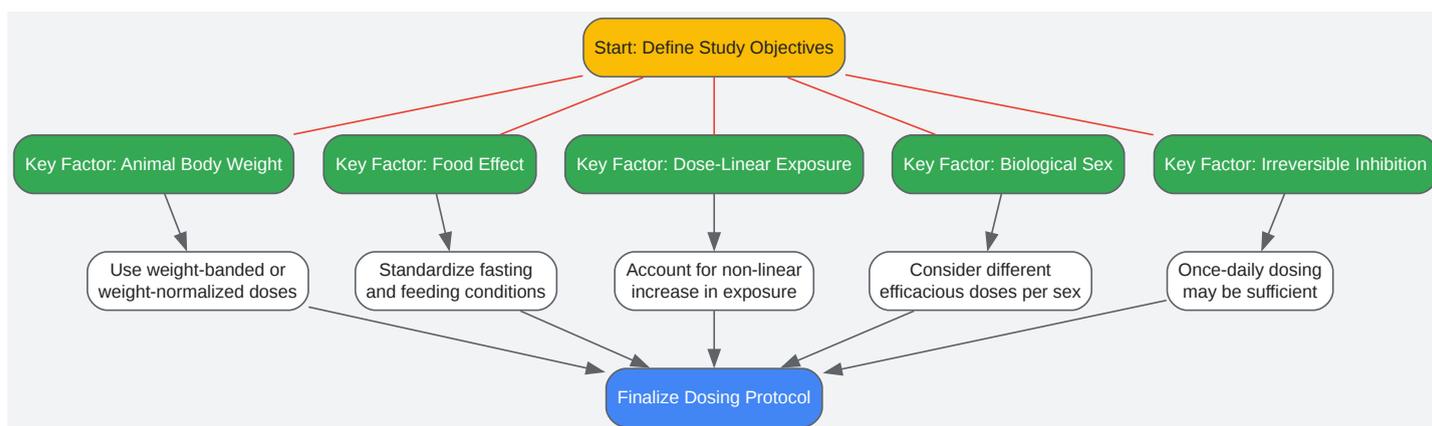
- The typical route of administration is **oral gavage**.
- Administration volumes are generally around **10 mL/kg** of body weight in mice [1].
- Dosing is typically performed **once daily**. The studies reviewed did not compare this frequency to others (e.g., twice daily).

Factors for Dosing Optimization

When designing your study, consider these factors that influence systemic exposure to **Tideglusib** and its effects.

- **Body Weight:** A 2025 population pharmacokinetic study identified **body weight as a significant covariate** on **Tideglusib**'s clearance and volume of distribution. This suggests that using **weight-banded or weight-normalized doses** is critical for achieving consistent exposure across subjects of different sizes [4].
- **Food Effect:** The same pharmacokinetic study noted that the timing and type of meal after dosing can affect overall drug exposure. For reproducible results, it is recommended to standardize fasting and feeding conditions around the time of administration [4].
- **Dose-Dependent Bioavailability:** **Tideglusib** exhibits less than a proportional increase in systemic exposure with higher doses, likely due to its solubility limitations. This means that doubling the dose will not necessarily double the exposure, which is an important consideration for dose escalation [4].
- **Sex-Based Differences:** One study on alcohol use disorder found that **Tideglusib** was more potent in reducing binge-like drinking in male mice (ED50 = 64.6 mg/kg) compared to females (ED50 = 79.4 mg/kg). This indicates that biological sex can be a factor in dosing efficacy [1].
- **Mechanism of Action:** **Tideglusib** is an **irreversible inhibitor** of GSK-3 β [5] [6]. This mechanism often allows for a longer duration of pharmacological effect, which may support a once-daily dosing regimen, as the effects persist beyond the drug's immediate presence in the plasma [6].

The following diagram outlines the logical workflow for optimizing **Tideglusib** dosing in a preclinical study, based on the key factors identified above.



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Frequently Asked Questions

- **What is the most common dosing frequency for Tideglusib in animal studies?** The studies reviewed consistently used a **once-daily** dosing regimen [1] [2]. Its irreversible mechanism of action provides a pharmacological rationale for this schedule, as the effects on the target enzyme persist longer than the drug's circulation time.
- **My drug suspension is difficult to prepare. Are there any alternatives?** Yes. While a vehicle of 26% PEG-400 and 15% Cremophor EL is standard, one study switched to **corn oil** for easier suspension and found it to be well-tolerated in mice [1]. Consistency in preparation method (vortexing and sonication) is key for reliable dosing.
- **Why might I see high variability in drug response between animals?** The population pharmacokinetic analysis highlights **body weight** and **food intake** as major sources of inter-individual variability [4]. Controlling for these factors by using weight-based dosing and standardized feeding protocols will help reduce variability in your results.

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To cite this document: Smolecule. [Tideglusib dosing frequency optimization in animal studies].

Smolecule, [2026]. [Online PDF]. Available at:

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